

N-(4-Oxocyclohexyl)acetamide: A Comprehensive Technical Guide to Safety, Handling, and Hazards

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Compound of Interest

Compound Name: **N-(4-Oxocyclohexyl)acetamide**

Cat. No.: **B123319**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety, handling, and potential hazards associated with **N-(4-Oxocyclohexyl)acetamide** (CAS No. 27514-08-5). The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to handle this compound safely and effectively in a laboratory and development setting. All quantitative data has been summarized in structured tables, and detailed experimental protocols for hazard assessment are provided.

Chemical and Physical Properties

N-(4-Oxocyclohexyl)acetamide is a white to off-white solid.^[1] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **N-(4-Oxocyclohexyl)acetamide**

Property	Value	Reference(s)
Molecular Formula	C8H13NO2	[2] [3]
Molecular Weight	155.19 g/mol	[2] [3]
CAS Number	27514-08-5	[1] [2]
Appearance	Off-white solid	[1]
Melting Point	136 - 140 °C (276.8 - 284 °F)	[1]
Boiling Point	No data available	[1]
Solubility	No data available	[1]
Flash Point	No data available	[1]
Vapor Pressure	No data available	[1]
Density	No data available	
pKa	No data available	

Hazard Identification and Classification

N-(4-Oxocyclohexyl)acetamide is classified as a hazardous chemical.[\[1\]](#) The GHS hazard classification is summarized in Table 2.

Table 2: GHS Hazard Classification for **N-(4-Oxocyclohexyl)acetamide**

Hazard Class	Hazard Category	GHS Hazard Statement	Signal Word	Pictogram	Reference(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)	[1] [2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)	[1] [2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning	GHS07 (Exclamation Mark)	[1] [2]

The primary hazards associated with this compound are skin irritation, serious eye irritation, and respiratory tract irritation.[\[1\]](#)[\[2\]](#)

Toxicological Information

A comprehensive toxicological profile for **N-(4-Oxocyclohexyl)acetamide** is not yet fully established.[\[1\]](#)

Acute Toxicity:

- Oral: No quantitative data (e.g., LD50) is available.
- Dermal: No quantitative data (e.g., LD50) is available.
- Inhalation: No quantitative data (e.g., LC50) is available. May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Chronic Toxicity:

- No information is available on the chronic effects of **N-(4-Oxocyclohexyl)acetamide** in humans or animals.

Carcinogenicity:

- There is no information available to indicate whether this compound is a carcinogen.[\[1\]](#)

Sensitization:

- No information is available regarding the potential for skin or respiratory sensitization.[\[1\]](#)

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[1\]](#)[\[4\]](#)
- Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or vapors.[\[1\]](#)[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)
- Store locked up.[\[1\]](#)

First-Aid Measures

In case of exposure, immediate first-aid measures should be taken.[\[1\]](#)

Table 3: First-Aid Measures for N-(4-Oxocyclohexyl)acetamide

Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. If not breathing, give artificial respiration.	[1] [4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.	[1] [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.	[1] [4]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.	[1] [4]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, foam, dry chemical, or carbon dioxide.[\[4\]](#)

- Specific Hazards: No information available.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][4]

Accidental Release Measures:

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[1]
- Environmental Precautions: Should not be released into the environment.[1]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[5]

Experimental Protocols for Hazard Assessment

Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are used to assess the skin and eye irritation potential of chemicals.

a) Skin Irritation Testing (based on OECD Guideline 439)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess the potential of a chemical to cause skin irritation.[2]

Methodology:

- Tissue Preparation: Commercially available RhE models are equilibrated in a 6-well plate.[6]
- Application of Test Substance: A fixed dose of **N-(4-Oxocyclohexyl)acetamide** (as a solid or in an appropriate solvent) is applied directly to the surface of the epidermal model.[6]
- Exposure and Post-Incubation: After a defined exposure period, the tissues are rinsed and placed back into incubation.[6]
- Viability Assessment: Tissue viability is measured using a colorimetric assay, such as the MTT assay, which quantifies the metabolic activity of viable cells. A reduction in cell viability below a certain threshold indicates that the substance is an irritant.[7]

b) Eye Irritation Testing (based on OECD Guideline 405)

This in vivo test is designed to determine the potential of a substance to cause eye irritation or corrosion.

Methodology:

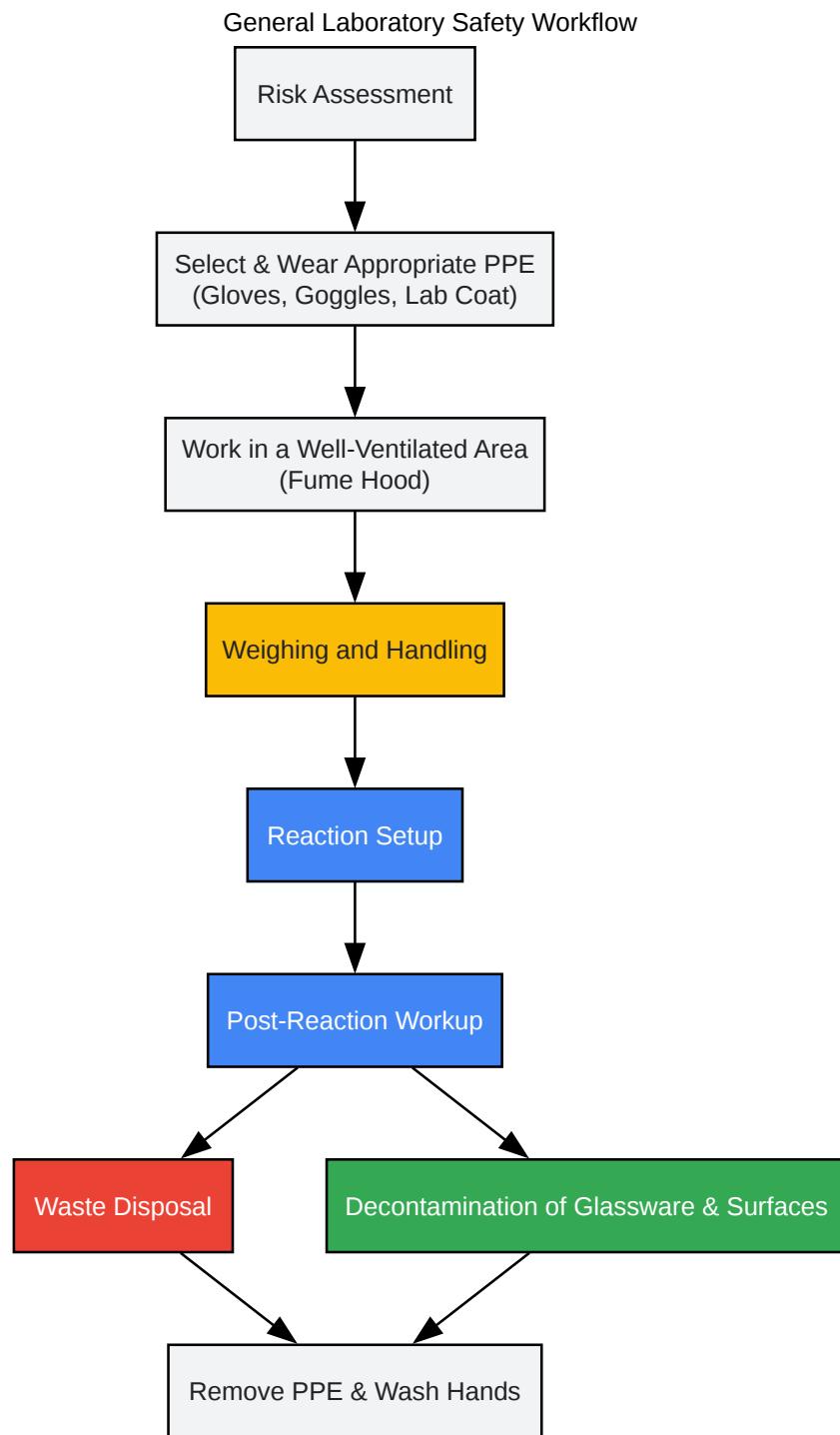
- Animal Selection: Healthy, young adult albino rabbits are used for this test.
- Pre-examination: Both eyes of each animal are examined for any pre-existing irritation or defects.
- Instillation of Test Substance: A single dose of **N-(4-Oxocyclohexyl)acetamide** is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- Observation: The eyes are examined for signs of irritation (redness, swelling, discharge, corneal opacity) at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.
- Scoring: The observed reactions are scored according to a standardized system to determine the level of irritation.

Role in Synthesis and Potential Biological Interactions

Currently, there is no direct evidence to suggest that **N-(4-Oxocyclohexyl)acetamide** has its own biological activity or directly interacts with specific signaling pathways. Its primary role in the scientific literature is as a chemical intermediate in the synthesis of more complex molecules.^[8]

Notably, it is used as a reactant in the preparation of 2-Pyrimidinecarbonitrile derivatives, which are investigated as falcipain inhibitors for their potential as antiparasitic agents.^[8]

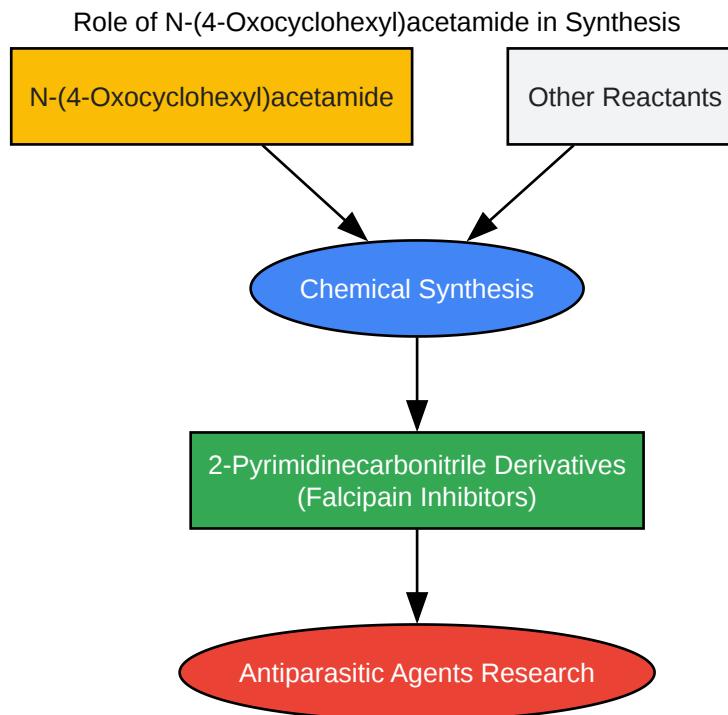
Below is a diagram illustrating the general workflow for safe laboratory handling of chemical intermediates like **N-(4-Oxocyclohexyl)acetamide**.



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General Laboratory Safety Workflow

The following diagram illustrates the role of **N-(4-Oxocyclohexyl)acetamide** as a precursor in chemical synthesis.



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Role in Synthesis of Falcipain Inhibitors

Conclusion

N-(4-Oxocyclohexyl)acetamide is a valuable chemical intermediate with identified hazards, primarily skin, eye, and respiratory irritation. While comprehensive toxicological data is not yet available, adherence to strict safety protocols, including the use of appropriate personal protective equipment and working in well-ventilated areas, is essential to mitigate risks. This guide provides the foundational knowledge for the safe handling, storage, and use of **N-(4-Oxocyclohexyl)acetamide** in a research and development setting. As with any chemical, a thorough understanding of its properties and potential hazards is the cornerstone of a safe and productive work environment.

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- To cite this document: BenchChem. [N-(4-Oxocyclohexyl)acetamide: A Comprehensive Technical Guide to Safety, Handling, and Hazards]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123319#safety-handling-and-hazards-of-n-4-oxocyclohexyl-acetamide>]

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